

An In-depth Technical Guide to the Hydrophilic Spacer: Acryloyl-PEG4-OH

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Compound of Interest		
Compound Name:	Acryloyl-PEG4-OH	
Cat. No.:	B3120244	Get Quote

For researchers, scientists, and professionals in the field of drug development, the strategic selection of linker molecules is paramount to the success of novel therapeutics. Among the diverse array of available options, **Acryloyl-PEG4-OH** has emerged as a versatile and highly valuable hydrophilic spacer. Its unique combination of a reactive acryloyl group, a flexible tetrapolyethylene glycol (PEG4) chain, and a terminal hydroxyl group provides a powerful tool for the synthesis of advanced bioconjugates, including antibody-drug conjugates (ADCs), PROteolysis TArgeting Chimeras (PROTACs), and hydrogels. This technical guide delves into the core properties, applications, and experimental considerations of **Acryloyl-PEG4-OH**.

Core Properties and Specifications

Acryloyl-PEG4-OH is a well-defined, monodisperse PEG linker that offers significant advantages in bioconjugation and drug delivery. The presence of the hydrophilic PEG4 chain enhances the aqueous solubility of conjugated molecules, a critical attribute for improving the pharmacokinetic and pharmacodynamic profiles of therapeutic agents.[1][2] This often translates to increased stability, longer circulation times, and reduced immunogenicity of the final product.[1]

Physicochemical Characteristics

A clear understanding of the physicochemical properties of **Acryloyl-PEG4-OH** is essential for its effective implementation in experimental design.



Property	Value	Reference
Chemical Formula	C11H22O5	[3]
Molecular Weight	234.29 g/mol	[3]
CAS Number	26150-06-1	[3][4]
Appearance	Colorless to light yellow oil	
Solubility	Soluble in water, DMSO, DMF, and most organic solvents	
Purity	Typically >95%	_

Note: Specific values for appearance, solubility, and purity may vary by supplier. It is recommended to consult the certificate of analysis for precise data.

Key Applications in Research and Drug Development

The unique trifunctional nature of **Acryloyl-PEG4-OH** underpins its broad utility in various biomedical applications.

- PROTAC Synthesis: Acryloyl-PEG4-OH serves as a flexible linker to connect a target protein binder and an E3 ligase ligand in the synthesis of PROTACs.[4] The hydrophilic PEG4 spacer helps to improve the solubility and cell permeability of the resulting PROTAC molecule.
- Antibody-Drug Conjugates (ADCs): The acryloyl group can react with thiol groups on antibodies, while the hydroxyl group can be further functionalized to attach a cytotoxic payload. The PEG4 spacer enhances the solubility and stability of the ADC.[1]
- Hydrogel Formation: The acryloyl group can participate in polymerization reactions to form crosslinked hydrogel networks.[5][6] These hydrogels can be used for controlled drug release, cell culture, and tissue engineering applications.



 Surface Modification: The molecule can be used to modify surfaces to impart hydrophilicity and reduce non-specific protein adsorption, a crucial aspect in the development of biocompatible materials and diagnostic devices.[7]

Experimental Protocols and Methodologies

Detailed experimental protocols are critical for the successful application of **Acryloyl-PEG4-OH**. The following sections provide generalized methodologies for common applications.

Synthesis of a PROTAC using Acryloyl-PEG4-OH as a Linker

This protocol outlines a general workflow for synthesizing a PROTAC where **Acryloyl-PEG4-OH** links a target protein binder (TPB) and an E3 ligase binder (E3LB).

Materials:

- Acryloyl-PEG4-OH
- Target Protein Binder (TPB) with a reactive amine or thiol group
- E3 Ligase Binder (E3LB) with a reactive functional group (e.g., carboxylic acid)
- Coupling agents (e.g., HATU, DCC)
- Michael addition catalyst (e.g., DIPEA)
- Anhydrous solvents (e.g., DMF, DMSO)
- Purification supplies (e.g., HPLC, silica gel)

Procedure:

- Functionalization of the Hydroxyl Group:
 - Dissolve Acryloyl-PEG4-OH in an anhydrous solvent.



- React the terminal hydroxyl group with a suitable reagent to introduce a functional group compatible with the E3LB. For example, esterification with a dicarboxylic acid to introduce a terminal carboxylic acid.
- Purify the resulting Acryloyl-PEG4-linker derivative.
- Conjugation to the E3 Ligase Binder:
 - Activate the carboxylic acid of the modified linker using a coupling agent.
 - React the activated linker with the amine group of the E3LB.
 - Purify the Acryloyl-PEG4-E3LB conjugate.
- Michael Addition to the Target Protein Binder:
 - Dissolve the Acryloyl-PEG4-E3LB conjugate and the TPB (containing a thiol or amine) in a suitable solvent.
 - Add a catalytic amount of a non-nucleophilic base (e.g., DIPEA) to facilitate the Michael addition reaction between the acryloyl group and the TPB.
 - Monitor the reaction by LC-MS.
 - Upon completion, purify the final PROTAC molecule using HPLC.

Formation of a PEG-based Hydrogel

This protocol describes the photopolymerization of **Acryloyl-PEG4-OH** to form a hydrogel.

Materials:

- Acryloyl-PEG4-OH
- Photoinitiator (e.g., Irgacure 2959)
- Crosslinking agent (optional, e.g., N,N'-methylenebis(acrylamide))
- Phosphate-buffered saline (PBS)



· UV light source

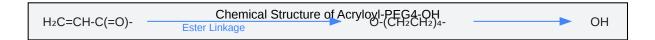
Procedure:

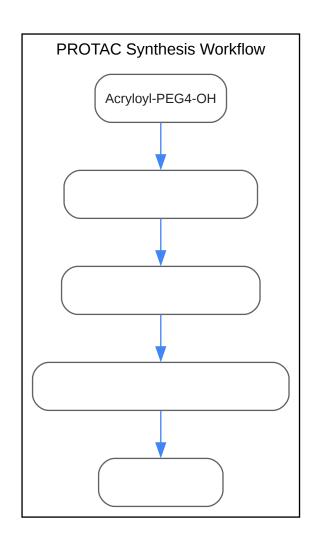
- Preparation of the Pre-polymer Solution:
 - Dissolve Acryloyl-PEG4-OH and the photoinitiator in PBS to the desired concentrations.
 - If a more robust hydrogel is required, add a crosslinking agent.
- Polymerization:
 - Pipette the pre-polymer solution into a mold of the desired shape.
 - Expose the solution to UV light for a specified time to initiate polymerization. The duration and intensity of UV exposure will influence the final properties of the hydrogel.
- · Washing and Swelling:
 - Carefully remove the hydrogel from the mold.
 - Wash the hydrogel extensively with PBS to remove any unreacted monomers and photoinitiator.
 - Allow the hydrogel to swell to equilibrium in PBS before use.

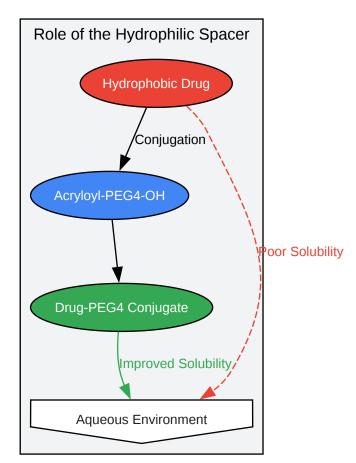
Visualizing Core Concepts

Diagrams are invaluable for understanding the structure and function of **Acryloyl-PEG4-OH** in various contexts.









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